

Application Notes and Protocols for WAY-100635 Maleate In Vivo Experiments

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Compound of Interest

Compound Name: WAY-100635 maleate

Cat. No.: B15614879

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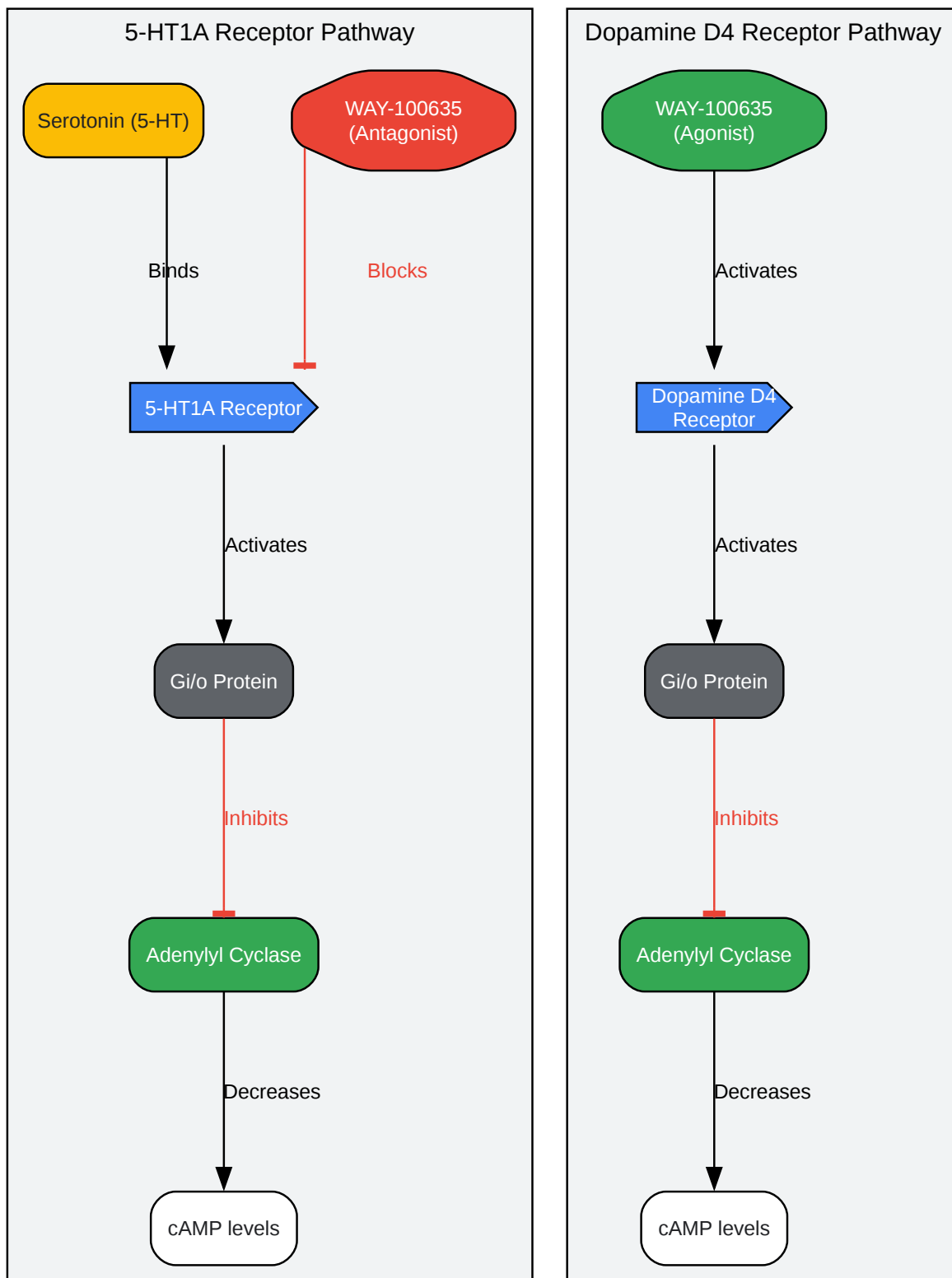
Introduction

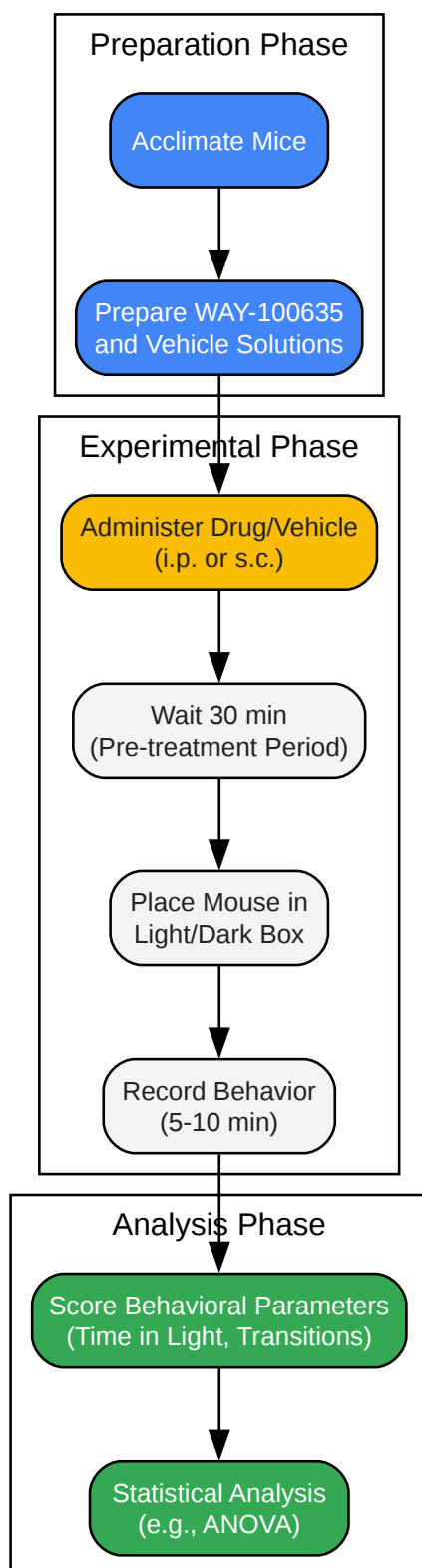
WAY-100635 is a chemical compound widely utilized in neuroscience research as a potent and selective antagonist for the serotonin 5-HT_{1A} receptor.^{[1][2][3]} It is characterized as a "silent" antagonist, meaning it does not have intrinsic agonist activity at this receptor.^{[1][2]} This property makes it an invaluable tool for elucidating the physiological and behavioral roles of the 5-HT_{1A} receptor system. Beyond its primary target, WAY-100635 has also been identified as a potent agonist at the dopamine D₄ receptor, a characteristic that must be considered when interpreting experimental outcomes.^{[3][4][5]}

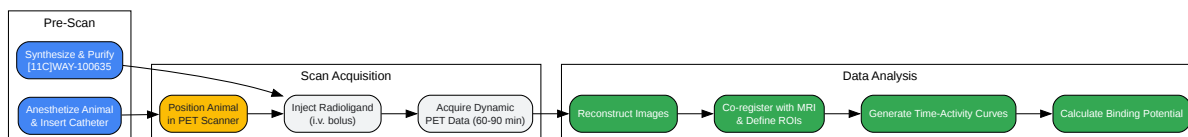
In vivo applications of WAY-100635 are diverse, ranging from studies on anxiety and depression to its use as a radioligand for Positron Emission Tomography (PET) imaging to quantify 5-HT_{1A} receptor density in the brain.^{[6][7][8][9][10]} Its ability to block 5-HT_{1A} autoreceptors on serotonergic neurons in the dorsal raphe nucleus leads to an increase in neuronal firing and serotonin release, providing a mechanism to study the effects of enhanced serotonergic tone.^{[11][12]}

Mechanism of Action: Signaling Pathways

WAY-100635 primarily acts as a silent antagonist at the 5-HT_{1A} receptor, a G-protein-coupled receptor (GPCR) linked to the Gi/o pathway. Normally, serotonin (5-HT) binding activates this receptor, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP). By blocking this receptor, WAY-100635 prevents 5-HT from exerting this inhibitory effect. Concurrently, it acts as an agonist at the dopamine D₄ receptor, which is also Gi/o-coupled, thereby activating this pathway.







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